

Unveiling Neridienone B: A Technical Guide to its Discovery, Characterization, and Biological Activity

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Compound of Interest

Compound Name: 21-Deoxyneridienone B

Cat. No.: B15593552

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, characterization, and biological evaluation of Neridienone B, a pregnane steroid isolated from the plant *Nerium oleander*. The information presented is collated from primary scientific literature, offering a detailed resource for researchers in natural product chemistry, pharmacology, and drug development.

Executive Summary

Neridienone B is a C21 steroid belonging to the pregnane class of natural products. It was first isolated from the leaves of *Nerium oleander*, a plant with a history of use in traditional medicine. The definitive structure of Neridienone B was determined through extensive spectroscopic analysis as 20S,21-dihydroxypregna-4,6-diene-3,12-dione. It is important to note that the name "**21-Deoxyneridienone B**," as initially queried, refers to a hypothetical compound, as the naturally occurring Neridienone B possesses a hydroxyl group at the C-21 position. This guide will focus on the scientifically validated structure and properties of Neridienone B.

Discovery and Isolation

Neridienone B was isolated from the methanolic extract of the leaves of *Nerium oleander*. The isolation process involved a multi-step chromatographic purification procedure.

Experimental Protocol: Isolation of Neridienone B

The following protocol is a summary of the methodology described in the primary literature for the isolation of Neridienone B and other pregnanes from *Nerium oleander*.

Plant Material and Extraction:

- Dried and powdered leaves of *Nerium oleander* were extracted with methanol (MeOH) at room temperature.
- The resulting crude extract was concentrated under reduced pressure.

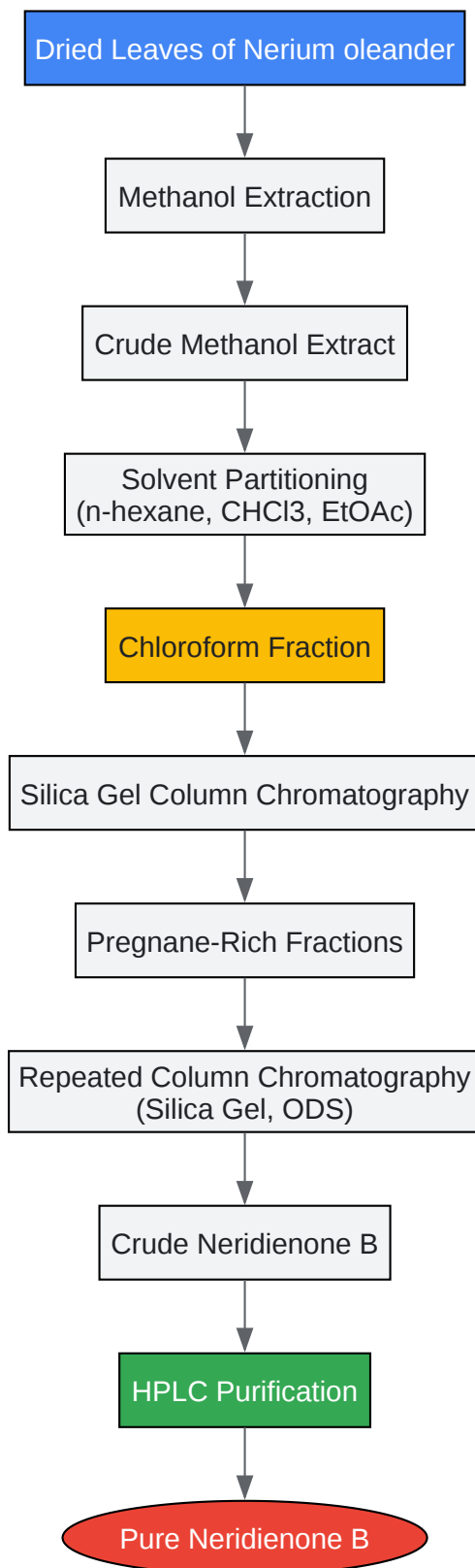
Solvent Partitioning:

- The concentrated MeOH extract was suspended in water and partitioned successively with n-hexane, chloroform (CHCl₃), and ethyl acetate (EtOAc).

Chromatographic Purification:

- The CHCl₃-soluble fraction, which contained the pregnane compounds, was subjected to silica gel column chromatography.
- Elution was performed with a gradient of increasing polarity, typically using n-hexane-acetone or a similar solvent system.
- Fractions containing compounds with similar TLC profiles were combined.
- Further purification of the pregnane-rich fractions was achieved by repeated column chromatography on silica gel and octadecylsilyl (ODS) silica gel.
- Final purification to yield pure Neridienone B was accomplished using high-performance liquid chromatography (HPLC), often with a reversed-phase column (e.g., C18) and a mobile phase such as MeOH-water.

Isolation Workflow Diagram



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Caption: Isolation workflow for Neridienone B from Nerium oleander.

Structural Characterization

The structure of Neridienone B was elucidated using a combination of spectroscopic techniques, including High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS), and one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy.

Physicochemical and Spectroscopic Data

Property	Data
Molecular Formula	C ₂₁ H ₂₈ O ₄
Molecular Weight	344.45 g/mol
IUPAC Name	20S,21-dihydroxypregna-4,6-diene-3,12-dione
Appearance	Amorphous powder or colorless needles (recrystallization dependent)
UV (MeOH) λ_{max} (log ϵ)	Data not explicitly provided in the primary reference.
IR (KBr) ν_{max} cm ⁻¹	Data not explicitly provided in the primary reference.
Optical Rotation	Data not explicitly provided in the primary reference.

NMR Spectroscopic Data

Detailed ¹H and ¹³C NMR data are crucial for the structural confirmation of natural products. While the primary reference confirms the structure, a complete, publicly available tabulated dataset of NMR shifts for Neridienone B is not readily available. Researchers are advised to consult the original publication for specific spectral data.

Biological Activity

Neridienone B has been evaluated for several biological activities, demonstrating its potential as a bioactive molecule.

MDR-Reversal Activity

Neridienone B showed a significant effect on calcein accumulation in multidrug-resistant (MDR) human ovarian cancer 2780AD cells. This suggests that Neridienone B may act as a modulator of P-glycoprotein (P-gp), a key transporter involved in MDR in cancer cells.

- Cell Line: MDR human ovarian cancer 2780AD cells, which overexpress P-glycoprotein.
- Assay Principle: Calcein-AM is a non-fluorescent, cell-permeable dye. Inside the cell, it is hydrolyzed by esterases to the fluorescent molecule calcein. In MDR cells, Calcein-AM is actively pumped out by P-gp, resulting in low intracellular fluorescence. An MDR-reversal agent will inhibit P-gp, leading to the accumulation of calcein and an increase in fluorescence.
- Procedure:
 - MDR 2780AD cells are pre-incubated with Neridienone B at various concentrations.
 - Calcein-AM is added to the cells.
 - After an incubation period, the intracellular fluorescence is measured using a fluorescence plate reader or flow cytometer.
 - An increase in fluorescence in the presence of Neridienone B, compared to a vehicle control, indicates MDR-reversal activity.

Cytotoxic Activity

The cytotoxic activity of Neridienone B was evaluated against a panel of human cell lines.

Cell Line	Activity
Normal Human Fibroblast (WI-38)	Not specified as significantly active
Malignant Tumor from WI-38 (VA-13)	Not specified as significantly active
Human Liver Tumor (HepG2)	Not specified as significantly active
Human Lung Carcinoma (A-549)	Not specified as significantly active

Note: While the primary reference evaluated a series of pregnanes, Neridienone B itself was not highlighted for potent cytotoxic activity against these specific cell lines, in contrast to some of its structural analogs from the same plant source.

Anti-leishmanial Activity

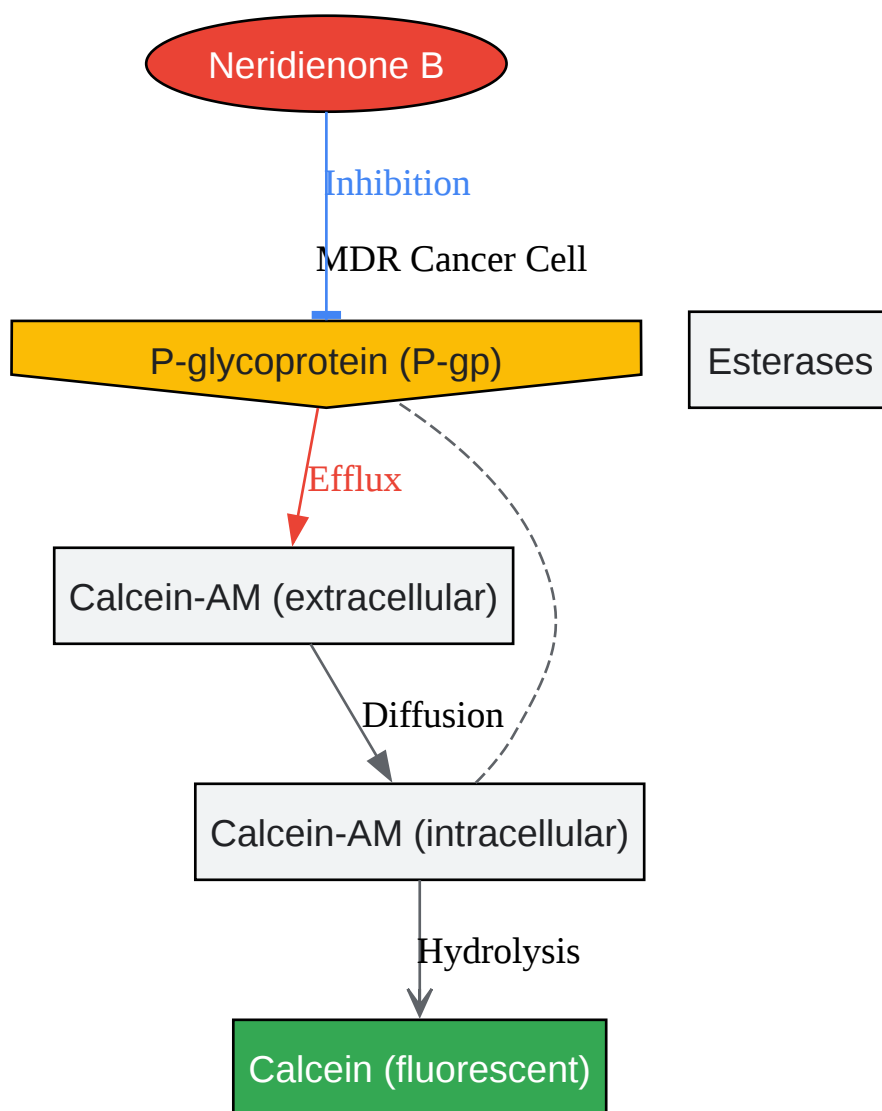
Some commercial suppliers of Neridienone B indicate that it exhibits significant leishmanicidal activity against amastigotes of *Leishmania mexicana*. However, the primary scientific literature detailing this specific activity and the corresponding experimental protocols were not identified in the initial comprehensive search. Researchers interested in this aspect should seek out more specific pharmacological studies.

Structure-Activity Relationship (SAR) and Signaling Pathways

The biological activities of Neridienone B and its analogs provide insights into their structure-activity relationships. The pregnane scaffold is a well-known pharmacophore, and modifications at various positions can significantly alter biological activity.

MDR-Reversal Pathway Hypothesis

The MDR-reversal activity of Neridienone B is likely mediated through its interaction with the P-glycoprotein transporter.



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Caption: Hypothesized mechanism of MDR-reversal by Neridienone B.

Conclusion and Future Directions

Neridienone B is a naturally occurring pregnane steroid with a well-characterized structure and demonstrated biological activity, particularly in the reversal of multidrug resistance in cancer cells. The initial query for "**21-Deoxynерidienone B**" highlights the importance of precise chemical nomenclature. Future research on Neridienone B could focus on:

- **Synthesis:** Development of a total synthesis or semi-synthetic routes to produce Neridienone B and its analogs for further biological evaluation.
- **Mechanism of Action:** Detailed studies to elucidate the precise molecular mechanism of its MDR-reversal activity.
- **Pharmacology:** In-depth investigation of its anti-leishmanial properties and other potential therapeutic applications.
- **Structure-Activity Relationship:** Synthesis and evaluation of a series of analogs, including the hypothetical "**21-Deoxyneridienone B**," to understand the role of the C-21 hydroxyl group in its biological activity.

This technical guide serves as a foundational resource for researchers to build upon in the exploration of Neridienone B and its potential as a lead compound in drug discovery.

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